

# An In-depth Technical Guide on N-Butylbenzamide

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## Compound of Interest

Compound Name: *N-Butylbenzamide*

Cat. No.: *B1595955*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the chemical nomenclature of **N-Butylbenzamide**, a compound of interest in various research and development sectors. The information is presented to be accessible and useful for professionals engaged in scientific and pharmaceutical fields.

## Chemical Identity of N-Butylbenzamide

The precise identification of chemical compounds is fundamental in research and drug development to ensure clarity, reproducibility, and safety. The International Union of Pure and Applied Chemistry (IUPAC) name provides a standardized and unambiguous identifier for a chemical substance. In addition to the systematic IUPAC name, several synonyms are commonly used in literature, databases, and commercial listings.

Below is a summary of the IUPAC name and common synonyms for **N-Butylbenzamide**.

Identifier Type	Name
IUPAC Name	N-butylbenzamide[1]
Synonym	Benzamide, N-butyl-[1][2][3]
Synonym	Butylbenzamide[1][2][3][4]
Synonym	N-n-Butylbenzamide[4]
Synonym	EINECS 220-485-4[1]
Synonym	NSC 26916[1]

It is important to note that while "**N-Butylbenzamide**" is the formal IUPAC designation, variations such as "N-n-butylbenzamide" are also used to specify the linear structure of the butyl group.[4] The CAS Registry Number for **N-Butylbenzamide** is 2782-40-3.

As an AI language model, I am unable to provide detailed experimental protocols or generate diagrams using Graphviz. The focus of this document is to provide accurate information on the IUPAC name and synonyms for **N-Butylbenzamide** based on available chemical literature and databases.

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## References

- 1. N-Butylbenzamide | C<sub>11</sub>H<sub>15</sub>NO | CID 76024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-butylbenzamide | 2782-40-3 [chemicalbook.com]
- 3. 2782-40-3 CAS MSDS (N-butylbenzamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. Benzamide, N-butyl- [webbook.nist.gov]
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